

Biotin Azide Plus: A Technical Guide to Enhanced Bioorthogonal Labeling

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Compound of Interest

Compound Name: *Biotin Azide Plus*

Cat. No.: *B13714190*

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Executive Summary

Biotin Azide Plus is an advanced biotinylation reagent designed for highly efficient labeling of alkyne-modified biomolecules through copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. Its defining feature is a proprietary chemical structure that incorporates a copper-chelating system, enabling the molecule to function as both a reactant and a catalyst. This intrinsic catalytic activity facilitates robust and rapid biotinylation, even under dilute conditions, making it an invaluable tool for the detection of low-abundance targets and applications where high signal-to-noise ratios are paramount. This guide provides a comprehensive overview of **Biotin Azide Plus**, its mechanism of action, detailed experimental protocols, and a comparative analysis of its chemical and physical properties.

Chemical and Physical Properties

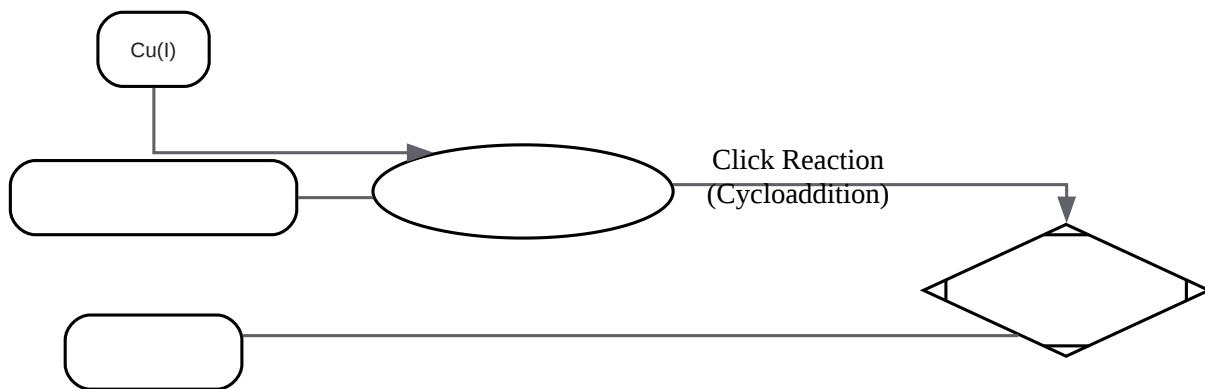
Biotin Azide Plus is a complex molecule featuring a biotin moiety for detection, a polyethylene glycol (PEG4) spacer to enhance solubility and reduce steric hindrance, and a specialized azide group for click chemistry.^[1] The key innovation lies in the azide component, which is part of a structure that actively chelates copper, thereby concentrating the catalyst at the site of the reaction.^{[2][3][4]}

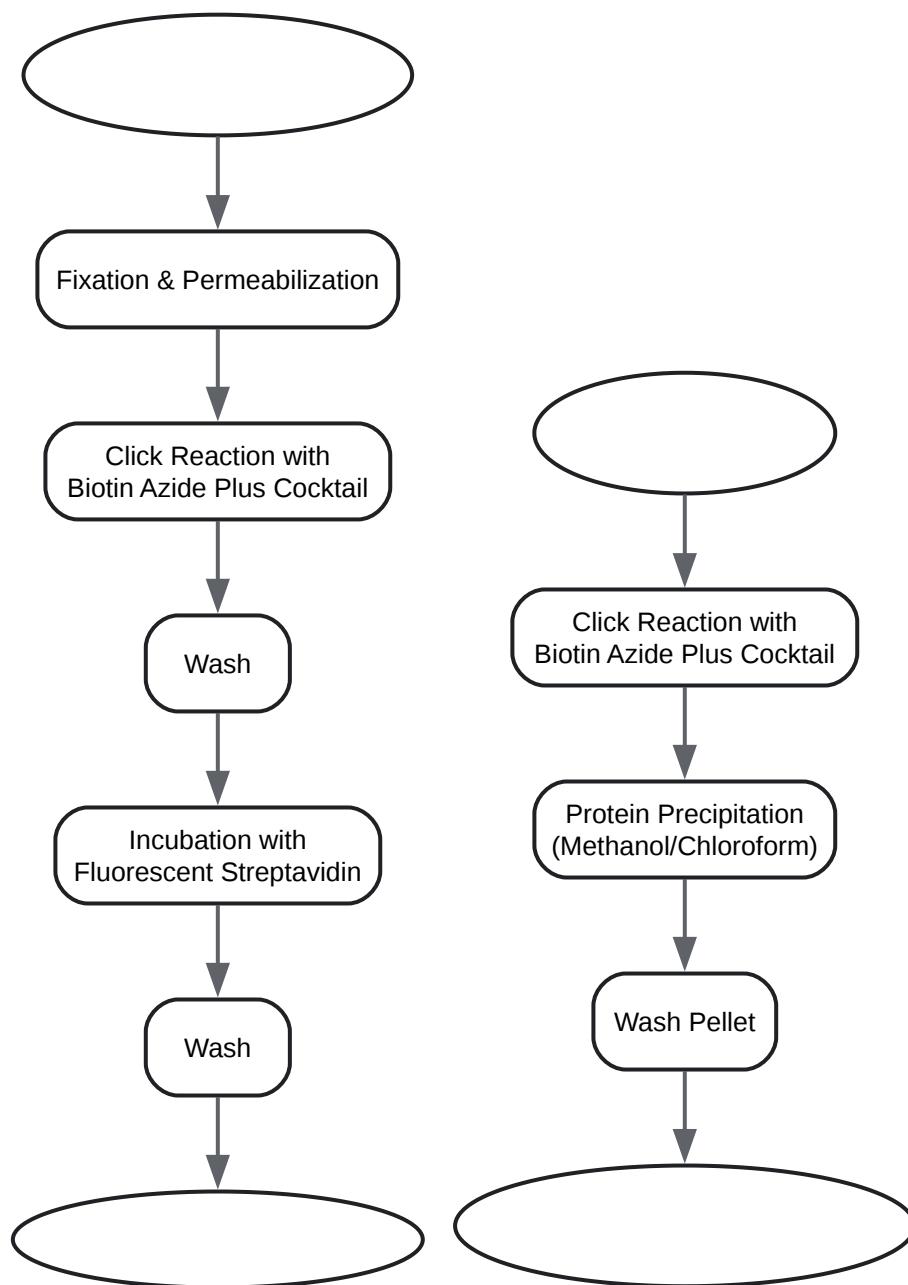
Property	Value	Reference
Molecular Formula	C ₂₄ H ₄₂ N ₁₀ O ₅ S	[2]
Molecular Weight	582.72 g/mol	
Appearance	Off-white to slightly orange amorphous solid or oil	
Solubility	DMSO, DMF, MeOH	
Storage Conditions	-20°C, dark, under inert gas	
Purity	>95% (HPLC)	

Mechanism of Action: The "Plus" Advantage

Standard CuAAC reactions require an azide, an alkyne, a copper(I) source, and a copper-chelating ligand to stabilize the copper(I) and accelerate the reaction. **Biotin Azide Plus** streamlines this process by integrating the copper-chelating functionality into its own structure.

This integrated system forms a potent, active copper complex that effectively makes **Biotin Azide Plus** both the labeling reagent and the catalyst. This leads to an almost instantaneous reaction with alkyne-modified targets, even at low concentrations, which is a significant advantage for detecting low-abundance biomolecules and improving biocompatibility by minimizing the required copper concentration.



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References

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